

Optimizing Reglone® Application for Maximum Desiccant Efficacy: A Technical Support Guide

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Compound of Interest

Compound Name: *Reglone*

Cat. No.: *B022050*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the optimal application of **Reglone®** (active ingredient: diquat) for maximum desiccant effect. This guide includes troubleshooting advice, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data summaries to assist in experimental design and execution.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **Reglone®** as a desiccant?

Reglone®, containing the active ingredient diquat, is a non-selective, contact herbicide that acts as a desiccant by disrupting cell membranes and interfering with photosynthesis.[1] Upon contact with green plant tissue, it is rapidly absorbed.[2][3] Sunlight then activates the diquat, leading to the production of reactive oxygen species that destroy cell membranes, causing rapid water loss and desiccation of the plant tissue.[4] This mode of action is localized, meaning it only affects the parts of the plant it directly contacts.[3]

Q2: What is the optimal time of day to apply **Reglone®** for maximum efficacy?

Application during periods of low light, such as in the evening or on cloudy days, is recommended to maximize the efficacy of **Reglone®**. [3][4][5][6] This allows the product to be absorbed and spread over the plant's surface before the rapid, light-activated desiccation process begins. [6][7][8][9] Applying in bright sunlight can cause rapid cell death at the point of

contact, limiting the movement of the active ingredient throughout the plant tissues and potentially resulting in incomplete desiccation.

Q3: What is the correct crop stage for **Reglone®** application?

Applying **Reglone®** at the correct crop stage is crucial to ensure effective desiccation without negatively impacting yield or seed quality. Application timing varies by crop:

- Peas (Green): Apply when the average moisture content is no more than 45%, and the crop has an overall yellow appearance. The bottom pods should be dry and translucent with detached seeds that rattle.[\[10\]](#)
- Peas (Yellow): Apply at the early onset of color change from green to yellow. Lower to middle pods should be dry and translucent, and the seeds within should be detached.[\[10\]](#)
- Lentils: Apply when the majority of plants are turning yellow. The bottom pods should be brown and dry, with hard seeds that rattle.[\[11\]](#)
- Chickpeas (Desi): Apply when the majority of plants are yellow, most pods are mature, and seeds have turned from green to yellow or brown.[\[10\]](#)
- Chickpeas (Kabuli): Apply when the majority of plants and pods are ripe and dry, and seeds have turned from green to white or tan and are detached from the pods.[\[10\]](#)
- Canola: Apply when 90% or more of the seeds have turned brown or black across the entire plant.[\[12\]](#) Applying too early can lock in green seed.[\[12\]](#)

Q4: What is the role of adjuvants and water volume in **Reglone®** application?

As a contact herbicide, thorough coverage is essential for **Reglone®**'s effectiveness.[\[2\]](#)[\[5\]](#)

- Adjuvants: The addition of a non-ionic surfactant (NIS) is required for most applications to improve spray droplet retention and spreading on the leaf surface.[\[4\]](#) Some studies have shown that adjuvants can significantly increase the efficacy of diquat, with fresh weight reduction of weeds increasing from 50-54% to 77-98%.[\[13\]](#)

- Water Volume: Using a higher water volume ensures better coverage, especially in dense crop canopies.^{[3][7]} A minimum of 20 gallons per acre is often recommended for ground applications.^{[10][12]}

Q5: How quickly does **Reglone**® work, and what is the rainfast period?

Reglone® is a fast-acting desiccant, with effects typically visible within a few days of application.^[2] Complete desiccation usually occurs within 4 to 10 days, depending on weather conditions and crop density.^{[3][5][6]} **Reglone**® is rainfast within 15 to 30 minutes of application.^{[10][14]}

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Poor or uneven desiccation	1. Inadequate spray coverage: Low water volume, incorrect nozzle selection, or high travel speed.[2][3] 2. Application in bright sunlight: Rapid cell death at the point of contact limits translocation.[3][6] 3. Drought-stressed crop: Plants have a thicker cuticle, reducing absorption. 4. Incorrect crop staging: Application was made too early or too late.	1. Increase water volume (minimum 20 gal/acre for ground application).[10] Use appropriate nozzles (e.g., flat fan) for thorough coverage.[2] Reduce sprayer speed. 2. Apply in the evening, early morning, or on a cloudy day.[6] [9] 3. Avoid applying to drought-stressed crops. Wait for rainfall or irrigation to alleviate stress before application.[8] 4. Scout the field to ensure the crop is at the correct physiological maturity for desiccation.
Crop regrowth after application	Reglone® does not kill the plant's root system.[4] Rainfall after desiccation can stimulate regrowth from the crown or axillary buds.	Harvest the crop in a timely manner after desiccation is complete.[5]
Reduced efficacy of spray solution	Use of dirty or muddy water: Diquat binds to clay and organic matter particles in the water, inactivating it.[1][4]	Use clean water for the spray solution. If using water from a dugout or pond, ensure it is not turbid.[4]
Tank-mix incompatibility	Physical or chemical incompatibility with other products in the tank mix.	Always perform a jar test to check for compatibility before mixing a full tank. Follow the label instructions for all products being mixed.

Unexpected crop or seed damage	Application at an incorrect, immature crop stage: This can lead to reduced seed size, yield loss, and poor germination.[15]	Ensure accurate crop staging before application. Desiccation will not advance the maturity of immature seeds.[3]
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Data Presentation

Table 1: Impact of Application Timing on **Reglone®** (Diquat) Efficacy

Application Timing	Rationale	Expected Outcome
Evening/Low Light	Allows for absorption and distribution of the active ingredient throughout the plant before activation by sunlight.[3] [6]	More complete and uniform desiccation.[4] A study on cowpea showed nocturnal application led to a more significant reduction in chlorophyll levels, indicating greater photosynthetic disruption.[16]
Midday/Bright Sunlight	Rapid activation of diquat upon contact with plant tissue.	Can lead to localized "burning" of tissue, limiting translocation and resulting in less effective, uneven desiccation.

Table 2: Influence of Non-Ionic Surfactant (NIS) on Diquat Efficacy

Treatment	Efficacy (Fresh Weight Reduction %)	Observation
Diquat alone	50-54%	Moderate desiccant effect.
Diquat + NIS	77-98%	Significantly enhanced desiccant effect.[13] Symptoms of desiccation may appear more rapidly.[13]

Data synthesized from a study on the effect of various adjuvants on diquat efficacy on grass weeds.[13]

Experimental Protocols

Objective: To evaluate the desiccation efficacy of **Reglone®** under different application timings.

Materials:

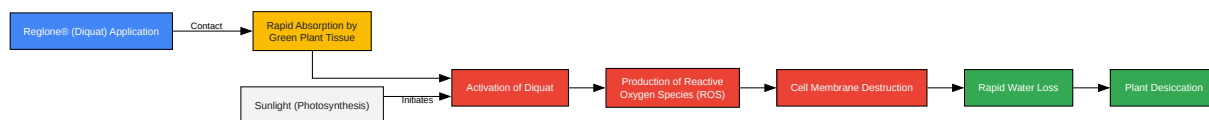
- **Reglone®** (Diquat 200g/L)
- Non-ionic surfactant (NIS)
- Calibrated research plot sprayer with flat-fan nozzles
- Target crop at the appropriate physiological stage for desiccation
- Plant moisture analyzer or drying oven
- Chlorophyll meter (optional)
- Data collection sheets

Methodology:

- Plot Establishment:
 - Establish uniform plots of the target crop.
 - Use a randomized complete block design with a minimum of four replications for each treatment.
 - Include an untreated control plot in each replication.
- Treatment Application:
 - Treatment 1 (Evening Application): Apply **Reglone®** at the recommended rate with a non-ionic surfactant one hour before sunset.

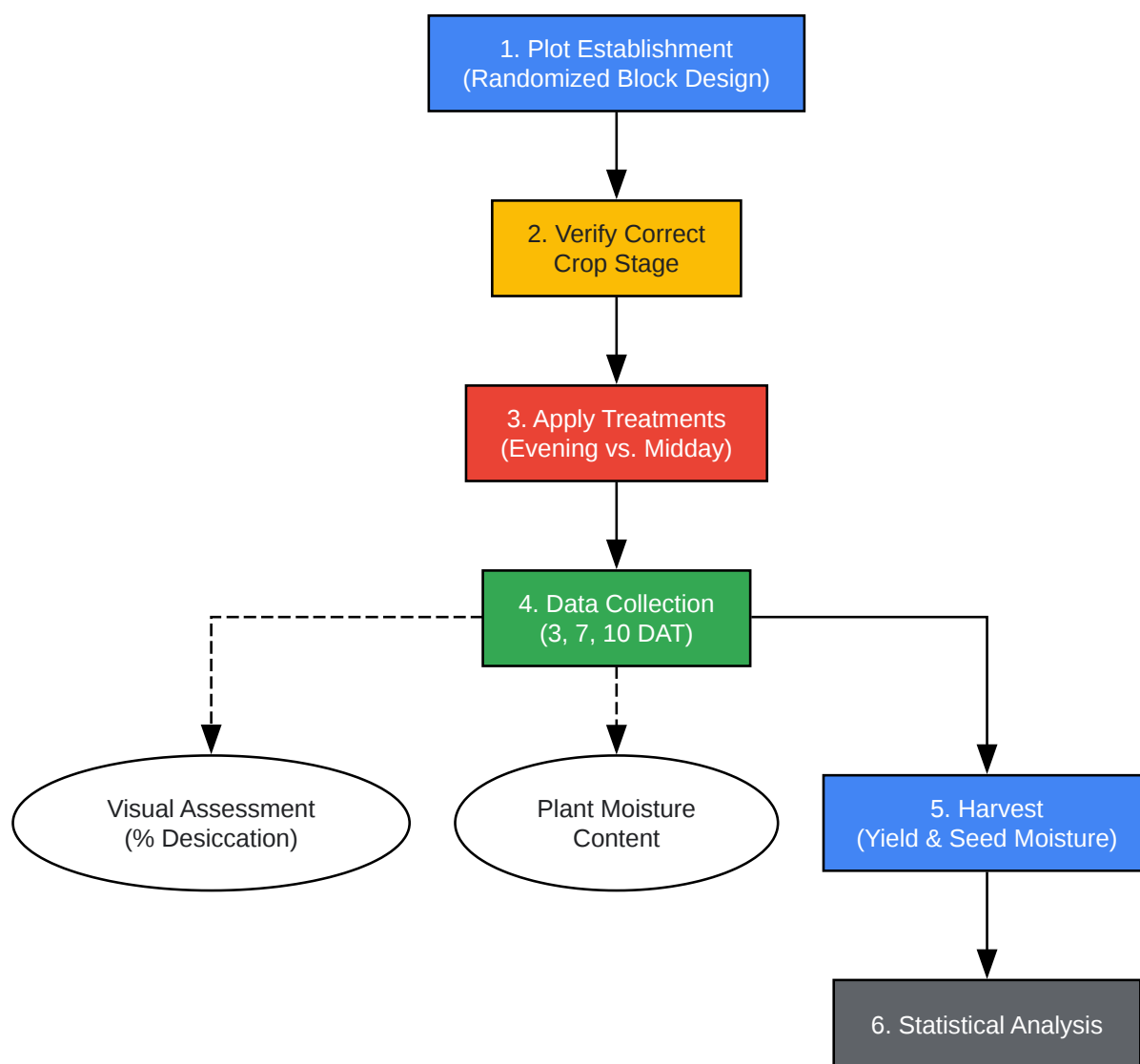
- Treatment 2 (Midday Application): Apply **Reglone®** at the recommended rate with a non-ionic surfactant between 12:00 PM and 2:00 PM on a sunny day.
- Ensure the sprayer is calibrated to deliver the desired water volume (e.g., 20 gallons/acre).
- Record environmental conditions (temperature, humidity, wind speed, cloud cover) at the time of each application.
- Data Collection and Evaluation:
 - Visual Assessment: Visually assess the percentage of desiccation (browning of plant tissue) at 3, 7, and 10 days after treatment (DAT) for each plot.
 - Plant Moisture Content: Collect whole-plant samples from each plot at 3, 7, and 10 DAT. Determine the moisture content using a moisture analyzer or by oven-drying until a constant weight is achieved.
 - Chlorophyll Content (Optional): Use a chlorophyll meter to measure the chlorophyll content of the upper leaves at the same time points to quantify the impact on photosynthesis.
 - Seed Moisture Content and Yield (at harvest): At the appropriate harvest time, harvest the plots and determine the seed moisture content and yield for each treatment.
- Data Analysis:
 - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of differences between the application timings.

Visualizations



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Caption: Mechanism of action for **Reglone®** (diquat) as a desiccant.



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Caption: Experimental workflow for evaluating **Reglone®** application timing.

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